

Benzyloxytrimethylsilane CAS number and synonyms

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Compound of Interest

Compound Name: Benzyloxytrimethylsilane

Cat. No.: B106771

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An In-depth Technical Guide to **Benzyloxytrimethylsilane** for Researchers and Drug Development Professionals

Introduction

Benzyloxytrimethylsilane, a member of the silyl ether family, serves as a crucial reagent in organic synthesis, particularly within the pharmaceutical and fine chemical industries.^[1] Its primary function is as a protecting group for hydroxyl moieties, enabling chemists to selectively mask and later unmask alcohol functionalities during complex molecular syntheses. This guide provides a comprehensive overview of its chemical properties, synthesis, and applications, tailored for professionals in research and drug development.

Chemical Identification and Synonyms

The unambiguous identification of chemical compounds is critical for regulatory compliance, safety, and reproducibility in research. **Benzyloxytrimethylsilane** is registered under the CAS number 14642-79-6.^{[1][2][3]} It is also known by several synonyms, which are frequently encountered in chemical literature and supplier catalogs.

Common Synonyms:

- Benzyl trimethylsilyl ether^{[1][2]}
- Silane, (benzyloxy)trimethyl-^[2]

- Silane, trimethyl(phenylmethoxy)-[2]
- (Trimethylsiloxymethyl)benzene[2]
- Trimethylbenzyloxysilane[1][2]
- trimethyl(phenylmethoxy)silane[1][2][3]
- Phenyl(trimethylsilyloxy)methane[1]

Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is essential for its safe handling, storage, and application in experimental work. The key properties of **benzyloxytrimethylsilane** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₆ OSi	[1][2][3]
Molecular Weight	180.32 g/mol	[1][2][3]
Appearance	Clear, very pale yellow liquid	[1][2]
Boiling Point	204.6°C at 760 mmHg; 92°C	[2]
Density	0.916 g/cm ³	[2]
Flash Point	73°C	
Refractive Index	1.4770	
Solubility	Soluble in Chloroform, Dichloromethane	
InChI Key	AOKMFXQCRBQJOP- UHFFFAOYSA-N	[2][3]
SMILES	C--INVALID-LINK-- (C)OCC1=CC=CC=C1	[2][3]

Experimental Protocols

The synthesis of **benzyloxytrimethylsilane** is typically achieved through the silylation of benzyl alcohol. A representative experimental protocol is detailed below.

Synthesis of Benzyloxytrimethylsilane from Benzyl Alcohol

This procedure describes a solvent-free method for the preparation of **benzyloxytrimethylsilane** using hexamethyldisilazane (HMDS) as the silylating agent.

Materials:

- Benzyl alcohol
- Hexamethyldisilazane (HMDS)
- MNPs-DABCO tribromide (catalyst)
- Diethyl ether (Et₂O)
- 10% Sodium bicarbonate (NaHCO₃) aqueous solution
- Anhydrous sodium sulfate (Na₂SO₄)

Procedure:

- To 1 mmol of benzyl alcohol, add 1 mmol of HMDS and 10 mg of the MNPs-DABCO tribromide catalyst under solvent-free conditions.
- Stir the resulting mixture at room temperature.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion of the reaction, separate the catalyst from the product mixture.
- Wash the separated catalyst with diethyl ether (2 x 5 mL).

- To destroy any excess HMDS, add 3 mL of a 10% aqueous NaHCO_3 solution to the product mixture.
- Separate the organic layer and dry it over anhydrous Na_2SO_4 .
- Evaporate the solvent (Et_2O) under reduced pressure to obtain pure **benzyloxytrimethylsilane** without the need for further purification.

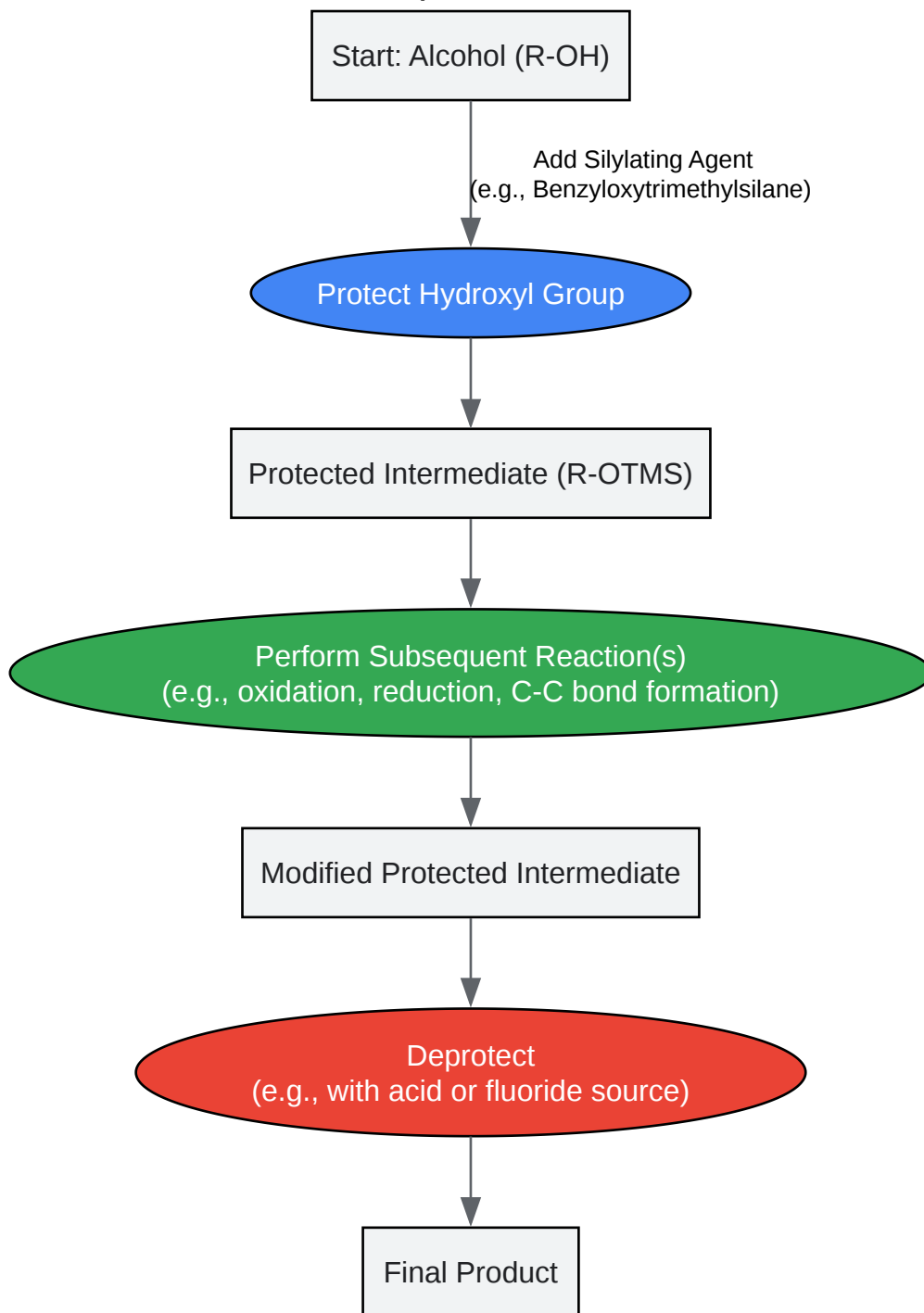
Applications in Organic Synthesis

The primary application of **benzyloxytrimethylsilane** in drug development and organic synthesis is as a protecting group for alcohols. The trimethylsilyl (TMS) group can be readily introduced and is stable under a variety of reaction conditions, yet it can be easily removed when desired.

Logical Workflow: Protection and Deprotection of Alcohols

The following diagram illustrates the general workflow for using **benzyloxytrimethylsilane** to protect an alcohol (R-OH), perform a subsequent chemical transformation on the protected molecule, and then deprotect the alcohol to reveal the final product.

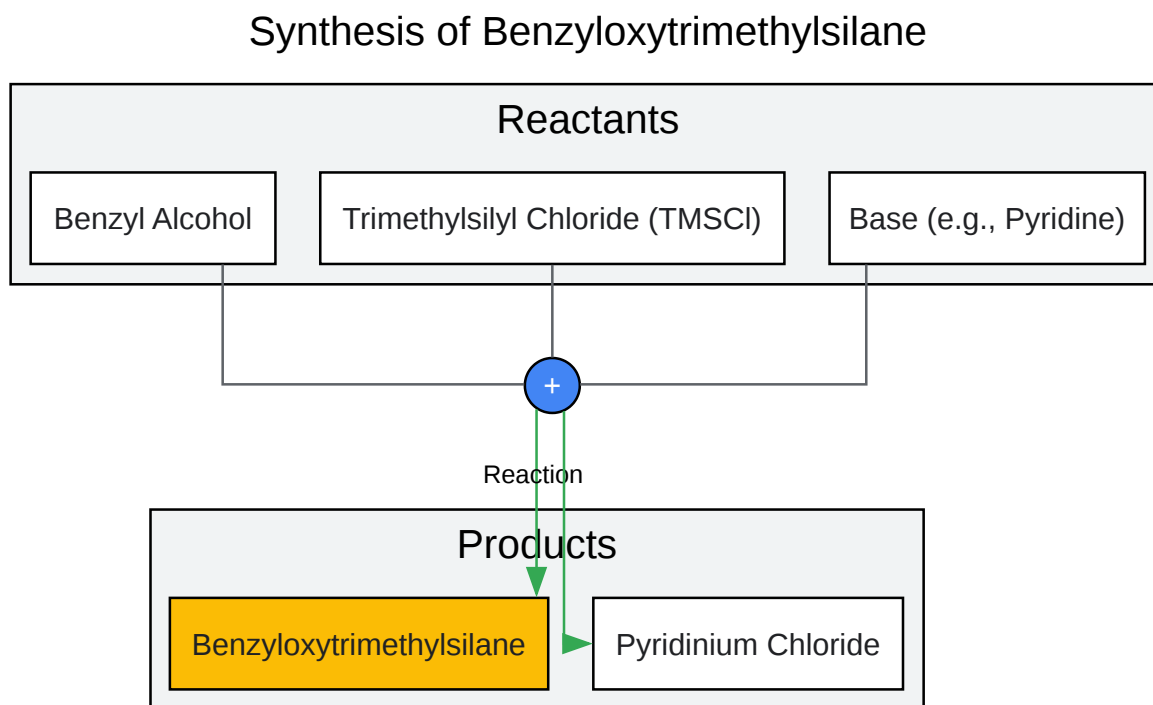
Protection-Deprotection Workflow

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Caption: General workflow for alcohol protection and deprotection.

Reaction Pathway: Silylation of Benzyl Alcohol

The synthesis of **benzyloxytrimethylsilane** itself is a key experimental workflow. The diagram below outlines the reaction between benzyl alcohol and a silylating agent like trimethylsilyl chloride (TMSCl) in the presence of a base.



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Caption: Synthesis pathway for **benzyloxytrimethylsilane**.

Conclusion

Benzyloxytrimethylsilane is a valuable and versatile reagent for the protection of hydroxyl groups in multi-step organic syntheses. Its well-defined properties and reliable preparation methods make it an indispensable tool for researchers and professionals in the field of drug development. The strategic use of such protecting groups is fundamental to the successful synthesis of complex molecular targets, ultimately enabling the discovery and production of new therapeutic agents.

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